

Commercial Suppliers of Potassium-41 Chloride: An In-depth Technical Guide

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Compound of Interest

Compound Name: Potassium41

Cat. No.: B1172674

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of commercial suppliers of Potassium-41 chloride (^{41}KCl), a stable isotope crucial for a variety of research and development applications. This document details available product specifications, outlines key experimental protocols for its use as a tracer, and visualizes a relevant biological signaling pathway.

Commercial Suppliers and Product Specifications

Potassium-41 chloride is available from a select number of specialized chemical suppliers. The following tables summarize the quantitative data available from these suppliers to facilitate comparison. Researchers are advised to contact the suppliers directly for the most current pricing, availability, and detailed certificates of analysis.

Supplier	Chemical Purity	Isotopic Purity/Enrichment	Physical Form	Notes
American Elements	Offers various grades including Mil Spec, ACS, Reagent, Technical, Food, Agricultural, and Pharmaceutical. [1]	Not explicitly stated on the product page.	Solid, powder, nanoparticles, rod, pellets, pieces, granules, sputtering targets, ingot. [1]	Custom packaging is available. [1]
BuyIsotope.com (Neonest AB)	Not explicitly stated.	Not explicitly stated.	Chemical form is KCl. [2] [3]	Safety Data Sheet (SDS) is available for download. [2] [3]
ISOFLEX USA	Not explicitly stated.	>95.00%	Chloride form. [4]	-
Cambridge Isotope Laboratories, Inc.	98% [5]	Not explicitly stated on the main product page.	Individual solid form. [5]	Product code: KLM-4221-PK. [5]
Goss Scientific (Distributor for Cambridge Isotope Laboratories, Inc.)	98% [6]	Not explicitly stated.	Not explicitly stated.	Product code: KLM-4221-PK. [6]
Eurisotop (Subsidiary of Cambridge Isotope Laboratories, Inc.)	98% [7]	Not explicitly stated.	Not explicitly stated.	Product code: KLM-4221-PK. [7]

Table 1: Summary of Commercial Supplier Specifications for Potassium-41 Chloride.

Chemical/Physical Property	Value	Source
Chemical Formula	^{41}KCl	General
Molecular Weight	~76.33 g/mol	General
Natural Abundance of ^{41}K	6.73%	[2]
Atomic Mass of ^{41}K	40.96182526 Da	[2]
Half-life	Stable	[2]

Table 2: General Properties of Potassium-41.

Experimental Protocols: ^{41}K as a Tracer in Biological Systems

Potassium-41 is an invaluable non-radioactive tracer for studying potassium homeostasis and transport in various biological systems.[8] Its primary application lies in distinguishing experimentally introduced potassium from the endogenous pool. The following protocol is a generalized methodology for conducting tracer experiments to measure potassium fluxes in biological samples using Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS).

Principle

The protocol is based on introducing ^{41}KCl into a biological system and subsequently measuring the change in the $^{41}\text{K}/^{39}\text{K}$ isotopic ratio in various tissues or cellular compartments. This allows for the quantification of potassium uptake, efflux, and transport rates. The analysis is performed using high-precision MC-ICP-MS, which can detect minute variations in isotopic ratios.

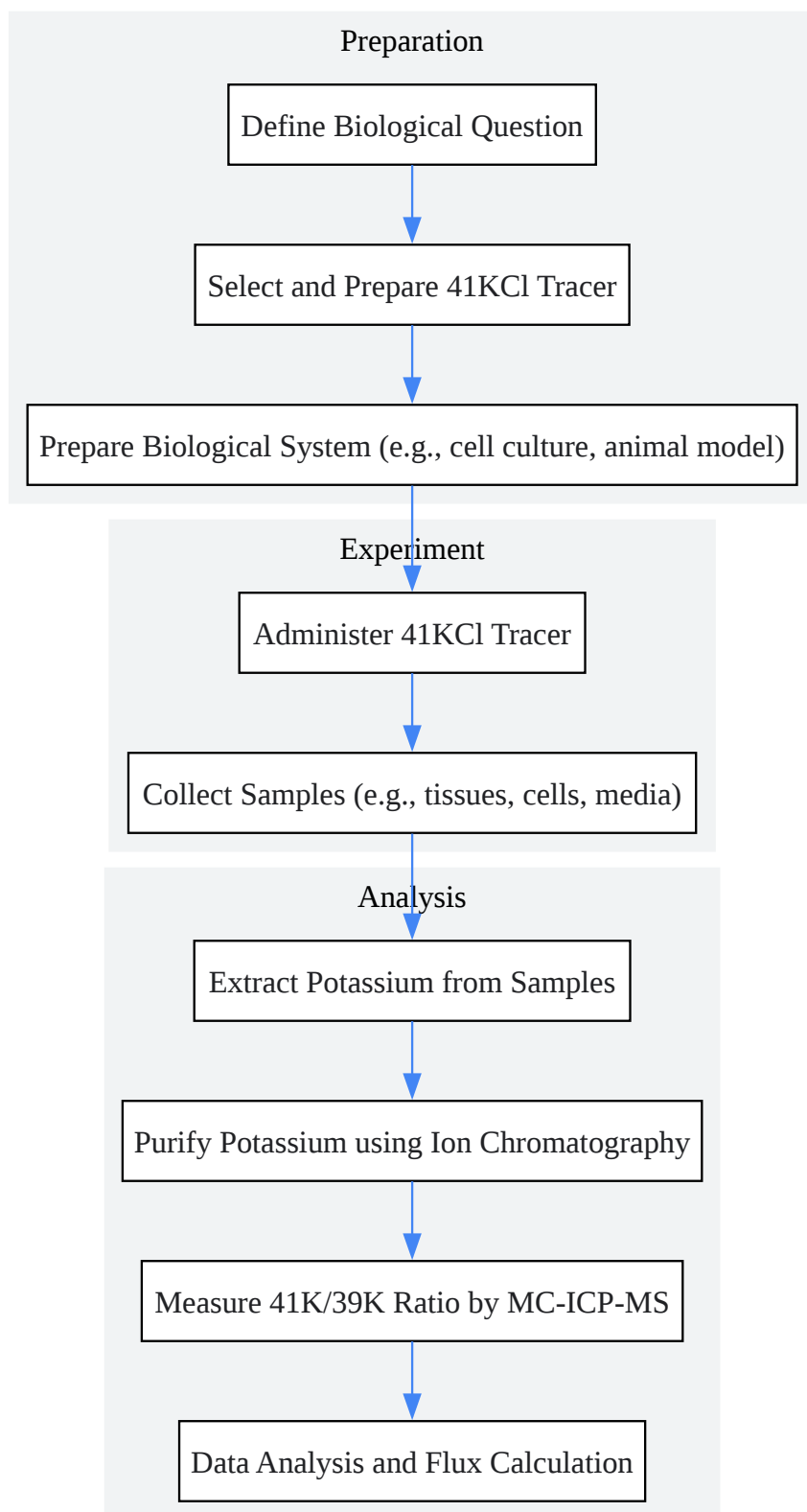
Materials

- Potassium-41 chloride (^{41}KCl) of known isotopic enrichment

- Biological system of interest (e.g., cell culture, plant seedlings, animal models)
- Appropriate growth media or diet with a known baseline potassium concentration and isotopic ratio
- Nitric acid (HNO₃), high purity
- Ion chromatography (IC) system
- Multi-Collector Inductively Coupled Plasma Mass Spectrometer (MC-ICP-MS)

Experimental Workflow

The following diagram illustrates a typical workflow for a stable isotope tracer experiment using ⁴¹KCl.



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Fig. 1: Experimental workflow for ^{41}K tracer studies.

Detailed Methodology

1. Sample Preparation:

- For cell cultures: Cells are grown in a medium with a known concentration and isotopic composition of potassium. The medium is then replaced with a medium containing a known concentration of ^{41}KCl . After a defined incubation period, cells and media are collected separately.
- For plant studies: Plants are grown hydroponically in a nutrient solution with a known potassium background. They are then transferred to a solution where a portion of the potassium is replaced with ^{41}KCl . After the experiment, roots, stems, and leaves are harvested.
- For animal studies: Animals are fed a diet with a controlled potassium content and isotopic ratio. A dose of ^{41}KCl is then administered, and tissues of interest (e.g., blood, muscle, kidney) and excreta are collected at specific time points.

2. Potassium Extraction and Purification:

- Biological samples are acid-digested, typically using high-purity nitric acid, to release the potassium.
- The potassium fraction is then purified from the sample matrix using an automated ion chromatography (IC) system. This step is crucial to remove interfering elements that could affect the accuracy of the mass spectrometry measurements.

3. Isotopic Analysis:

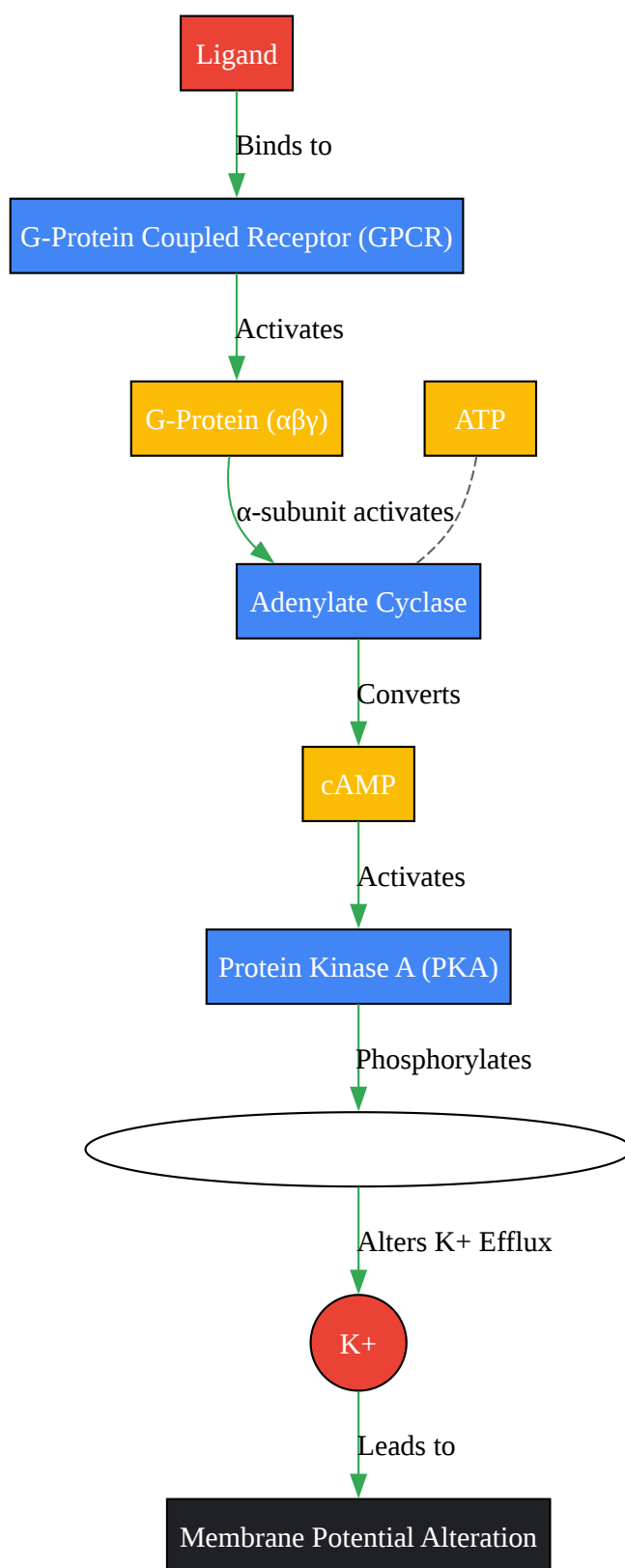
- The purified potassium samples are introduced into an MC-ICP-MS.
- The instrument is tuned to measure the ion beams of ^{39}K and ^{41}K simultaneously.
- The $^{41}\text{K}/^{39}\text{K}$ ratio of the sample is determined relative to a standard of known isotopic composition.

4. Data Interpretation:

- The measured isotopic ratios are used to calculate the amount of the ^{41}K tracer incorporated into the sample.
- This information, combined with the total potassium concentration, allows for the calculation of potassium influx, efflux, and net flux rates.

Signaling Pathway: Regulation of a Voltage-Gated Potassium Channel

Potassium channels are critical for setting the membrane potential and for cellular signaling in excitable and non-excitable cells. Their activity is tightly regulated by various intracellular signaling pathways. The following diagram illustrates a simplified model of how a voltage-gated potassium channel (Kv) can be modulated by a G-protein coupled receptor (GPCR) and subsequent phosphorylation.



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References

- 1. Stable potassium isotopes (41K/39K) track transcellular and paracellular potassium transport in biological systems - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. Signaling pathways targeting mitochondrial potassium channels - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. 39K, 40K and 41K Nuclear Magnetic Resonance Studies [degruyterbrill.com]
- 4. (K) Potassium NMR [chem.ch.huji.ac.il]
- 5. A Novel Data Processing Workflow for Isotope Tracing Experiments in LC-MS | Technology Networks [technologynetworks.com]
- 6. benchchem.com [benchchem.com]
- 7. researchgate.net [researchgate.net]
- 8. Stable potassium isotopes (41K/39K) track transcellular and paracellular potassium transport in biological systems - PubMed [pubmed.ncbi.nlm.nih.gov]
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